Technical Guide: Spectroscopic Characterization of 7-Bromoimidazo[1,2-b]pyridazine

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *7-Bromoimidazo[1,2-B]pyridazine*

Cat. No.: *B13684088*

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H,

C), Mass Spectrometry (MS), and Infrared (IR) spectroscopy.[1]

Introduction & Structural Context[1][2][3][4][5][6][7]

The imidazo[1,2-b]pyridazine scaffold is a privileged structure in medicinal chemistry, particularly for ATP-competitive kinase inhibitors. The 7-bromo derivative serves as a versatile electrophile for palladium-catalyzed cross-couplings (Suzuki-Miyaura, Buchwald-Hartwig) at the pyridazine ring, allowing for late-stage diversification.

Precise spectroscopic characterization is non-negotiable here. The regiochemistry of bromination (position 7 vs. 3 or 6) determines the downstream efficacy of the drug candidate. This guide provides the definitive data markers to validate the 7-bromo isomer.

Structural Numbering System

To ensure accurate assignment, we utilize the standard IUPAC numbering for the fused bicyclic system:

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- Positions 1, 4, 5: Nitrogen atoms (N1 is the imidazole nitrogen; N4 is the bridgehead; N5 is the pyridazine nitrogen).
- Positions 2, 3: Imidazole ring carbons.
- Positions 6, 7, 8: Pyridazine ring carbons.
- Target: 7-Bromo substituent.

Mass Spectrometry (MS) Analysis[1][8]

Mass spectrometry provides the primary confirmation of the halogenation state. For **7-Bromoimidazo[1,2-b]pyridazine**, the isotopic signature of bromine is the diagnostic feature.

Experimental Parameters (ESI+)

- Ionization: Electrospray Ionization (ESI), Positive Mode.
- Solvent: Methanol + 0.1% Formic Acid.
- Expected Formula:
- Exact Mass: 196.96 (for

).

Diagnostic Fragmentation & Isotope Pattern

The presence of a single bromine atom dictates a characteristic 1:1 intensity ratio between the molecular ion (

) and the isotope peak (

).

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Ion Species	m/z (Theoretical)	Relative Abundance	Interpretation
[M+H] (Br)	198.0	100%	Protonated molecular ion (Base Peak)
[M+H] (Br)	200.0	~98%	Isotopic confirmation of mono-bromination
[M-Br]	119.1	<10%	Loss of bromine radical (homolytic cleavage)

Analyst Note: If you observe a cluster of M, M+2, M+4 in a 1:2:1 ratio, you have di-brominated impurity (likely 3,7-dibromo). If the M+2 peak is absent, you have the de-halogenated starting material.

Nuclear Magnetic Resonance (NMR) Spectroscopy[5][6][8][9]

NMR is the gold standard for confirming regiochemistry. The 7-bromo substitution pattern eliminates the proton at position 7, leaving H-6 and H-8 as the key reporters on the pyridazine ring.

H NMR Data (400 MHz, DMSO-)

The spectrum should display four distinct aromatic proton signals.

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Position	Shift (, ppm)	Multiplicity	Coupling (, Hz)	Assignment Logic
H-3	8.25	Doublet (d)		Deshielded by adjacent N4; characteristic imidazole signal.
H-2	7.85	Doublet (d)		Imidazole ring; couples with H-3.
H-6	8.65	Doublet (d)		Most deshielded pyridazine proton (alpha to N5).
H-8	8.35	Doublet (d)		Meta-coupling to H-6. Confirms 7-substitution.

Critical Regioisomer Check:

- 7-Bromo Isomer: H-6 and H-8 show meta coupling (Hz).
- 6-Bromo Isomer: H-7 and H-8 would show ortho coupling (Hz).
- 3-Bromo Isomer: H-3 signal disappears; H-6, H-7, H-8 pattern remains (AMX or ABC system).

C NMR Data (100 MHz, DMSO-)

Carbon assignments are validated via HSQC/HMBC correlations.

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Position	Shift (, ppm)	Type	Notes
C-4 (Bridge)	~140.0	Quaternary	Bridgehead carbon (often broad).
C-2	136.5	CH	Imidazole CH.
C-6	144.2	CH	Alpha to N5; significantly deshielded.
C-8	128.5	CH	Meta to N5.
C-3	116.8	CH	Imidazole CH.
C-7	112.5	C-Br	Diagnostic: Upfield shift due to heavy atom effect of Br.

Infrared (IR) Spectroscopy[8]

While less specific than NMR, IR provides rapid confirmation of the heteroaromatic core and absence of specific functional groups (like N-H or C=O from precursors).

- C-H Stretch (Aromatic): 3050 – 3100 cm

  (Weak, sharp).
- C=N / C=C Stretch (Ring): 1520, 1480 cm

  (Strong, characteristic of imidazo-pyridazine).
- C-Br Stretch: 1050 – 1080 cm

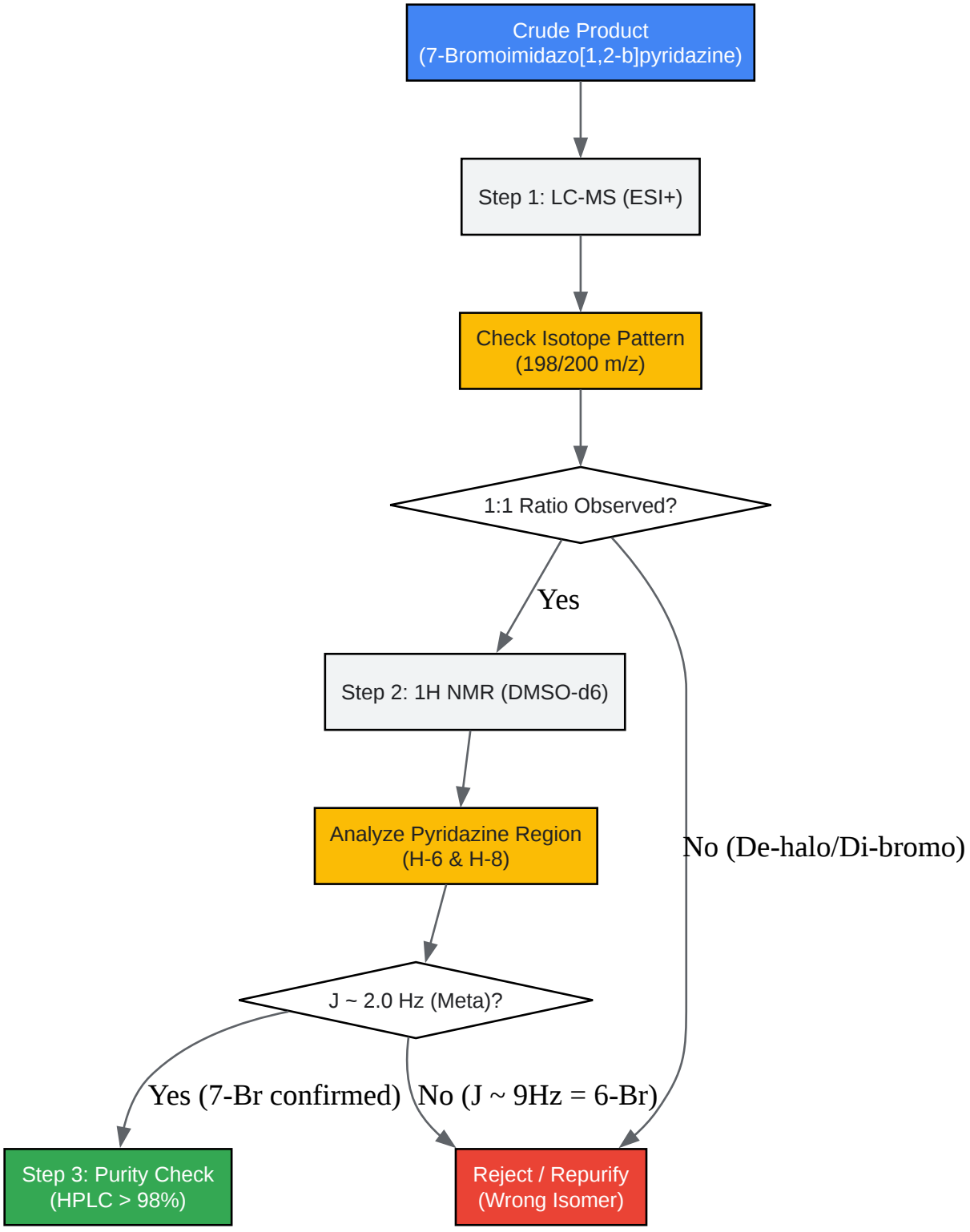
  (fingerprint region, often difficult to assign definitively without comparison).
- Absence: No broad band at 3200-3400 cm

  (confirms absence of starting amine or hydrazide).

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Analytical Workflow & Logic

The following diagram illustrates the decision-making process for validating the compound.



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Figure 1: Analytical workflow for structural validation of **7-Bromoimidazo[1,2-b]pyridazine**.

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